

Application Notes and Protocols: Electrophilic Addition Reactions of 1,3,3-Trimethylcyclohexene

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Compound of Interest

Compound Name: 1,3,3-Trimethylcyclohexene

Cat. No.: B3343063

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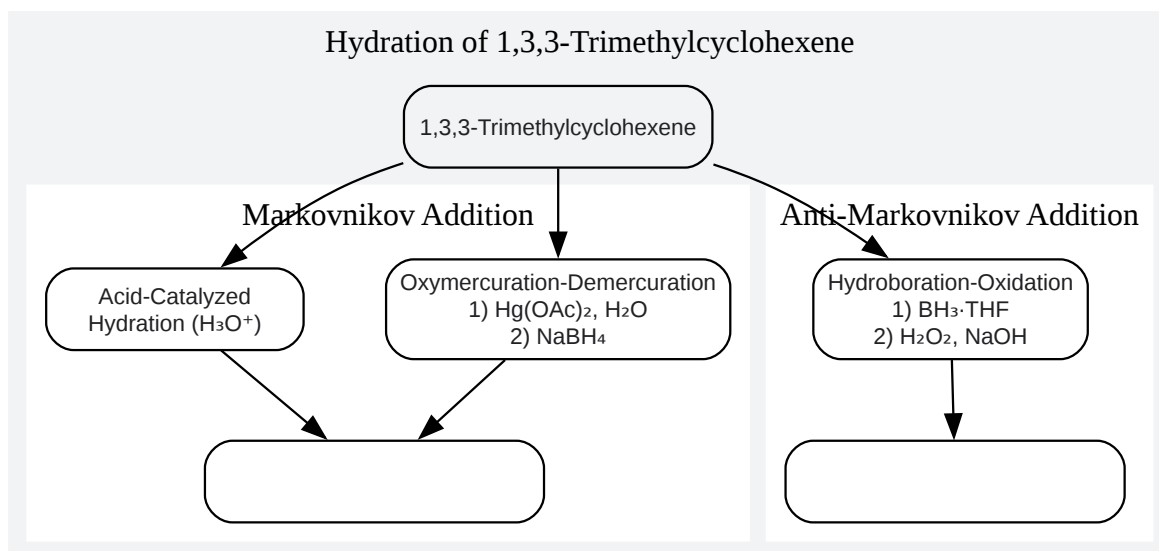
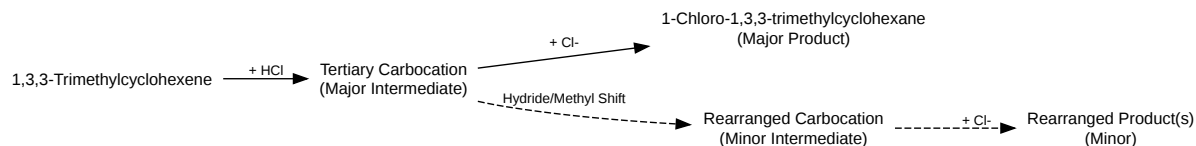
For Researchers, Scientists, and Drug Development Professionals

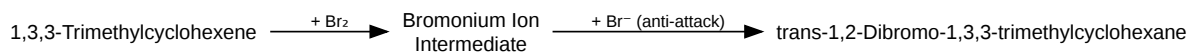
These application notes provide a detailed overview of the key electrophilic addition reactions of **1,3,3-trimethylcyclohexene**. This document includes summaries of expected products, regioselectivity, and stereoselectivity, alongside detailed experimental protocols for laboratory synthesis. The functionalized trimethylcyclohexane scaffolds produced through these reactions are valuable intermediates in organic synthesis and drug discovery, offering access to a diverse range of molecular architectures.

Hydrohalogenation: Addition of H-X (X = Cl, Br)

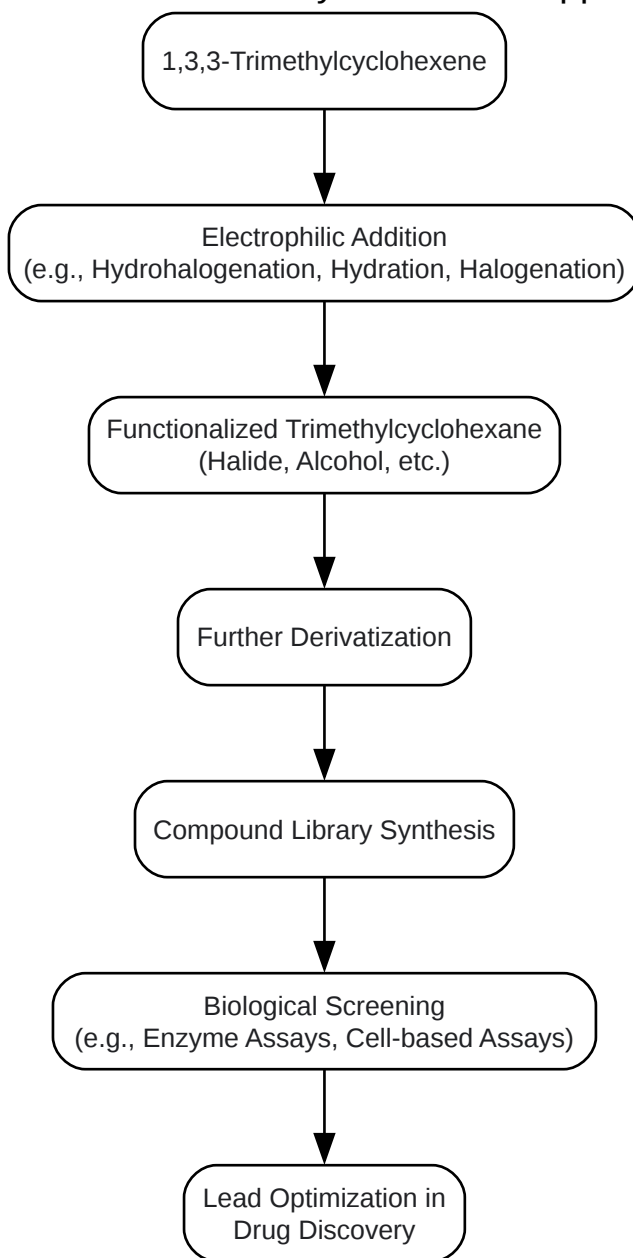
Hydrohalogenation of **1,3,3-trimethylcyclohexene** proceeds via a carbocation intermediate. The regioselectivity of the reaction is governed by Markovnikov's rule, which predicts the formation of the more stable carbocation. Protonation of the double bond can lead to a tertiary carbocation, which is the most stable intermediate. However, the possibility of carbocation rearrangements, such as hydride or methyl shifts, should be considered, potentially leading to a mixture of products.^{[1][2]}

Reaction Pathway: Hydrochlorination





General Workflow for Synthesis and Application



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References

- 1. Free-Radical Addition of HBr: Anti-Markovnikov Addition - Chemistry Steps [chemistrysteps.com]
- 2. youtube.com [youtube.com]
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